

An In-depth Technical Guide to 3-Chloro-4-nitrophenol

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Compound of Interest

Compound Name: 3-Chloro-4-nitrophenol

Cat. No.: B188101

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Chloro-4-nitrophenol** (CAS No. 491-11-2), a key chemical intermediate. It covers its chemical properties, synthesis protocols, applications in research and development, and safety information, presented in a format tailored for scientific and technical audiences.

Chemical Identity and Structure

3-Chloro-4-nitrophenol is an organic compound featuring a phenol ring substituted with a chlorine atom at the meta-position and a nitro group at the para-position relative to the hydroxyl group.^{[1][2]}

- CAS Number: 491-11-2^{[1][3][4][5]}
- Chemical Name: **3-Chloro-4-nitrophenol**^{[1][3][4]}
- Molecular Formula: C₆H₄ClNO₃^{[1][3][4]}
- Synonyms: 2-Chloro-4-hydroxynitrobenzene, Phenol, 3-chloro-4-nitro-^{[1][4][6]}
- Chemical Structure:
 - SMILES: C1=CC(=C(C=C1O)Cl)--INVALID-LINK--[O-]^[2]

Physicochemical Properties

The key physical and chemical properties of **3-Chloro-4-nitrophenol** are summarized in the table below. This compound presents as a yellow crystalline solid and is soluble in various organic solvents but not in water.[\[7\]](#)

Property	Value	Source
Molecular Weight	173.55 g/mol	[3] [4] [8]
Exact Mass	172.987971 g/mol	[8] [9] [10]
Appearance	Yellow crystalline solid	[7]
Melting Point	120-121 °C	[1]
Boiling Point	330.5 °C at 760 mmHg	[1] [4]
Density	1.6±0.1 g/cm ³	[1]
Solubility	Soluble in alcohol, ether, and ketones; insoluble in water.	[7]

Spectroscopic Data

Spectroscopic analysis is crucial for structure elucidation and purity assessment. Comprehensive spectral data for **3-Chloro-4-nitrophenol** is available across various databases.

Spectroscopy Type	Availability
¹ H NMR	Data available in spectral databases. [6]
¹³ C NMR	Data available in spectral databases. [6] [9]
Infrared (IR)	Transmission and Vapor Phase IR spectra are available. [6] [10]
Mass Spectrometry (MS)	GC-MS data is available. [6]
UV-Vis	Data available in spectral databases. [6]

Synthesis and Experimental Protocols

3-Chloro-4-nitrophenol is a valuable synthetic intermediate.^[7] Several methods for its preparation have been documented, primarily involving the nitration of a substituted phenol.

This protocol describes a general method for the synthesis of **3-chloro-4-nitrophenol** via the nitration of 3-chlorophenol using a copper(II) nitrate catalyst.^[11]

Materials:

- 3-Chlorophenol
- Copper(II) nitrate trihydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$)
- Tetrahydrofuran (THF)
- Ethyl acetate
- Saturated saline solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- A suspension of 3-chlorophenol (1.0 eq) and $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$ (1.5 eq) in THF is prepared in a round-bottom flask.^[11]
- The mixture is stirred magnetically or refluxed at 60 °C for several hours.^[11]
- Reaction progress is monitored using thin-layer chromatography (TLC).^[1]
- Upon completion, the solvent is removed under reduced pressure.^[11]
- The residue is extracted with ethyl acetate (e.g., 3 x 30 mL).^[11]
- The combined organic phases are washed with a saturated saline solution (5 mL), dried over anhydrous magnesium sulfate, and then concentrated under reduced pressure.^[11]

- The resulting crude product is purified by column chromatography on silica gel to yield the target compound, **3-chloro-4-nitrophenol**.^[11] The reported yields for this type of procedure range from 67-90%.^[11]

The following diagram illustrates the general workflow for the synthesis and purification of **3-Chloro-4-nitrophenol**.



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Caption: General workflow for synthesis and purification of **3-Chloro-4-nitrophenol**.

Applications in Research and Drug Development

3-Chloro-4-nitrophenol serves as a crucial building block in the synthesis of more complex molecules for various applications.

- Pharmaceutical Intermediates:** It is classified as a pharmaceutical intermediate, indicating its role in the production of Active Pharmaceutical Ingredients (APIs).^[12] It has been specifically used as a reactant in the synthesis of highly potent dual inhibitors for Bruton's tyrosine kinase (BTK) and Janus kinase 3 (JAK3), which are targets in immunology and oncology research.^[11]
- Chemical Synthesis:** Beyond pharmaceuticals, it is an important intermediate for creating pesticides and dyes.^[7]
- Other Uses:** Due to its antimicrobial properties, it has also been used as a wood preservative.^[7]

Safety and Handling

Proper handling of **3-Chloro-4-nitrophenol** is essential in a laboratory setting. The compound is considered hazardous, and appropriate safety precautions must be followed.

GHS Hazard Information:

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.[1][8][13]
Skin Corrosion/Irritation	H315: Causes skin irritation.[8][13]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.[8][13]
STOT, Single Exposure	H335: May cause respiratory irritation.[8][13]

Recommended Safety Precautions:

- Handling: Use in a well-ventilated area.[13] Avoid formation of dust and contact with skin, eyes, and clothing.[13][14] Wear suitable protective clothing, including chemical-impermeable gloves and safety glasses.[13][15]
- First Aid:
 - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[13]
 - On Skin: Wash off immediately with plenty of soap and water.[13][15]
 - In Eyes: Rinse cautiously with water for several minutes.[14][15]
 - If Swallowed: Rinse mouth and call a poison center or doctor for medical advice.[13][15]
- Storage: Store in a dry, sealed, and well-ventilated place.[4][13] Keep the container tightly closed.[13]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[13][15]

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